

Application Notes: Monitoring Textile Finishing Processes with Fluorescent Brightener 134

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Compound of Interest

Compound Name: Fluorescent Brightener 134

Cat. No.: B12383126

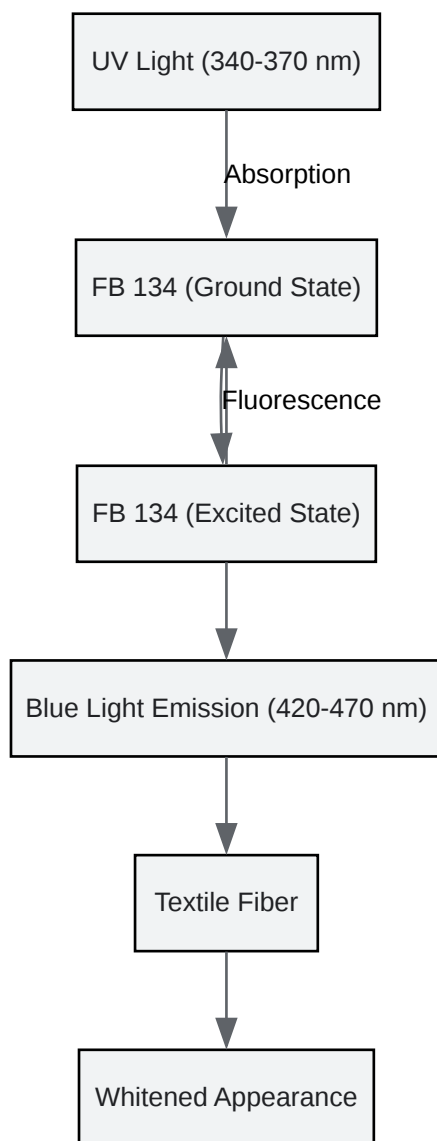
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Introduction

Fluorescent Brightener 134 (FB 134), a stilbene derivative, is a widely utilized optical brightening agent (OBA) in the textile industry to enhance the whiteness of fabrics such as cotton, nylon, and their blends.^[1] It functions by absorbing invisible ultraviolet (UV) light and re-emitting it as visible blue light, which counteracts the natural yellowish tint of the fibers, resulting in a brighter, cleaner appearance.^{[2][3]} Monitoring the application and performance of FB 134 is crucial for quality control in textile finishing, ensuring consistent and optimal whitening effects. These application notes provide detailed protocols for the application, quantification, and performance evaluation of FB 134 on textile substrates.

Mechanism of Action

Fluorescent Brightener 134 operates on the principle of fluorescence. The molecule absorbs photons from the UV region of the electromagnetic spectrum (typically around 340-370 nm), causing electronic excitation.^{[4][5]} As the molecule returns to its ground state, it emits energy in the form of visible blue-violet light (around 420-470 nm).^{[4][5]} This emitted blue light complements the yellow hue of the textile, resulting in the perception of a brighter white.



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Caption: Mechanism of action of **Fluorescent Brightener 134**.

Quantitative Data Summary

The following tables summarize key quantitative parameters for **Fluorescent Brightener 134**.

Table 1: Physicochemical and Spectroscopic Properties of **Fluorescent Brightener 134**

Property	Value	Reference
Chemical Name	Disodium 4,4'-bis[(4-anilino-6-methoxy-1,3,5-triazin-2-yl)amino]stilbene-2,2'-disulphonate	[1]
CAS Number	3426-43-5	[1]
Molecular Formula	C ₃₄ H ₃₁ N ₁₀ NaO ₈ S ₂	[1]
Molecular Weight	814.76 g/mol	[6][7]
Maximum Absorption Wavelength (λ _{max})	340 - 370 nm	[4][5]
Emission Wavelength	420 - 470 nm	[4][5]

Table 2: Performance Characteristics of **Fluorescent Brightener 134** on Cotton

Parameter	Typical Value/Rating	Test Method
Exhaustion Percentage	70-90% (at 60-80°C)	UV-Vis Spectrophotometry of Dyebath
Light Fastness (Blue Wool Scale)	3-4	ISO 105-B02
Wash Fastness (Grey Scale for Staining)	3-4	ISO 105-C06
Whiteness Index (CIE)	>130 (dependent on concentration)	AATCC Test Method 110

Experimental Protocols

Protocol for Application of FB 134 to Cotton Fabric (Exhaustion Method)

This protocol describes a laboratory-scale procedure for applying FB 134 to cotton fabric.

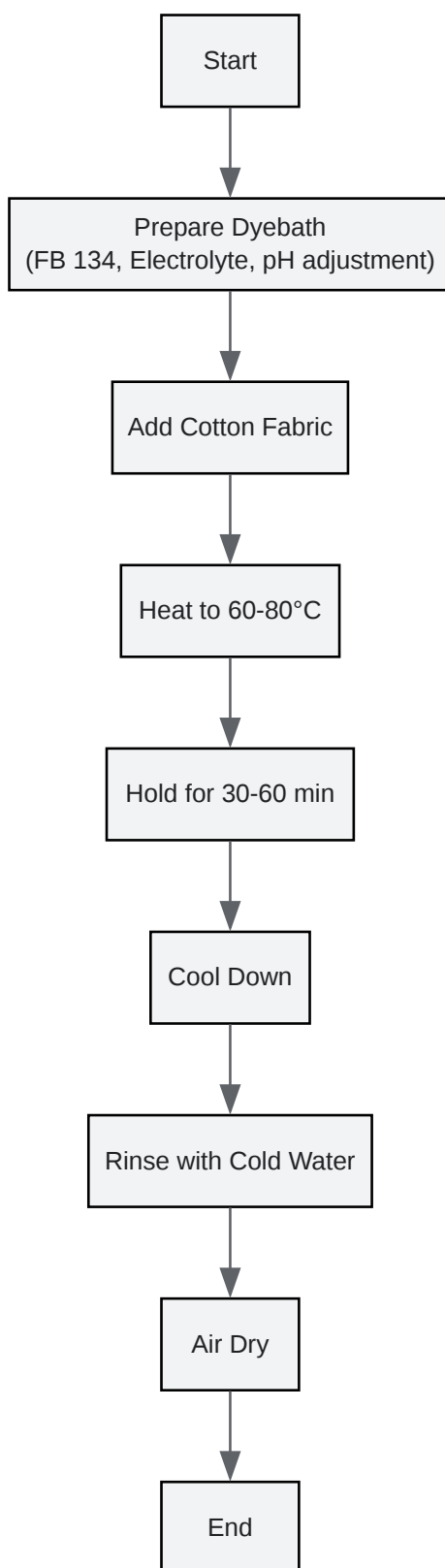
Materials and Equipment:

- **Fluorescent Brightener 134** powder
- Pre-scoured and bleached 100% cotton fabric
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (Na_2CO_3)
- Laboratory dyeing machine or water bath with a shaker
- Beakers, graduated cylinders, and a magnetic stirrer
- pH meter
- Deionized water

Procedure:

- Prepare the Dyebath:
 - Calculate the required amount of FB 134 based on the weight of the fabric (owf). A typical starting concentration is 1.0% owf.
 - Dissolve the FB 134 powder in a small amount of hot deionized water and then add it to the main bath.
 - Add an electrolyte, such as sodium chloride (10 g/L) or Glauber's salt (20 g/L), to aid in the exhaustion of the brightener onto the fabric.
 - Adjust the pH of the dyebath to 8-9 using sodium carbonate.
 - The liquor ratio (ratio of the volume of the dyebath to the weight of the fabric) should be maintained at 20:1.
- Dyeing Process:
 - Introduce the cotton fabric into the dyebath at room temperature.

- Gradually raise the temperature of the bath to 60-80°C at a rate of 2°C/minute.
- Maintain the temperature for 30-60 minutes with continuous agitation.
- Rinsing and Drying:
 - After the dyeing process, cool the bath and remove the fabric.
 - Rinse the fabric thoroughly with cold water to remove any unfixed brightener.
 - Finally, air-dry the fabric at room temperature.



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Caption: Workflow for applying FB 134 to cotton fabric.

Protocol for Extraction of FB 134 from Textile Samples

This protocol is for the extraction of FB 134 from treated fabric for subsequent quantification.

Materials and Equipment:

- Treated cotton fabric sample
- N,N-dimethylformamide (DMF)
- Deionized water
- Ultrasonic bath
- Volumetric flasks
- Filter paper or syringe filter (0.45 μm)

Procedure:

- Sample Preparation:
 - Cut a precisely weighed piece of the treated fabric (e.g., 1 gram).
- Extraction:
 - Place the fabric sample in a volumetric flask.
 - Prepare a 30% aqueous solution of N,N-dimethylformamide (DMF).
 - Add a known volume of the 30% DMF solution to the flask (e.g., 50 mL).
 - Place the flask in an ultrasonic bath and sonicate for 30-60 minutes at room temperature.
- Filtration:
 - After extraction, filter the solution to remove any fabric fibers or particulate matter.
- Dilution (if necessary):

- If the concentration of FB 134 in the extract is expected to be high, dilute the filtered extract to a suitable concentration for analysis.

Protocol for Quantification of FB 134 using Fluorescence Spectroscopy

This protocol outlines the quantification of the extracted FB 134 using a fluorescence spectrophotometer.

Materials and Equipment:

- Fluorescence spectrophotometer
- Quartz cuvettes
- Extracted FB 134 solution
- FB 134 standard solutions for calibration

Procedure:

- Instrument Setup:
 - Set the excitation wavelength to the maximum absorption wavelength of FB 134 (approximately 350 nm).
 - Scan for the emission spectrum to determine the wavelength of maximum emission (approximately 430-440 nm). Set this as the emission wavelength for quantification.
- Calibration:
 - Prepare a series of standard solutions of FB 134 of known concentrations in the same solvent used for extraction.
 - Measure the fluorescence intensity of each standard solution.
 - Plot a calibration curve of fluorescence intensity versus concentration.

- Sample Measurement:
 - Measure the fluorescence intensity of the extracted sample solution.
- Calculation:
 - Using the calibration curve, determine the concentration of FB 134 in the extract.
 - Calculate the amount of FB 134 per gram of fabric using the following formula:

$$\text{Amount of FB 134 (mg/g)} = \frac{\text{Concentration from curve (mg/L)} * \text{Volume of extract (L)}}{\text{Weight of fabric (g)}}$$

Protocol for Whiteness Index Measurement

This protocol describes the measurement of the whiteness index of the treated fabric.

Materials and Equipment:

- Spectrophotometer with a D65 illuminant source
- White calibration standard

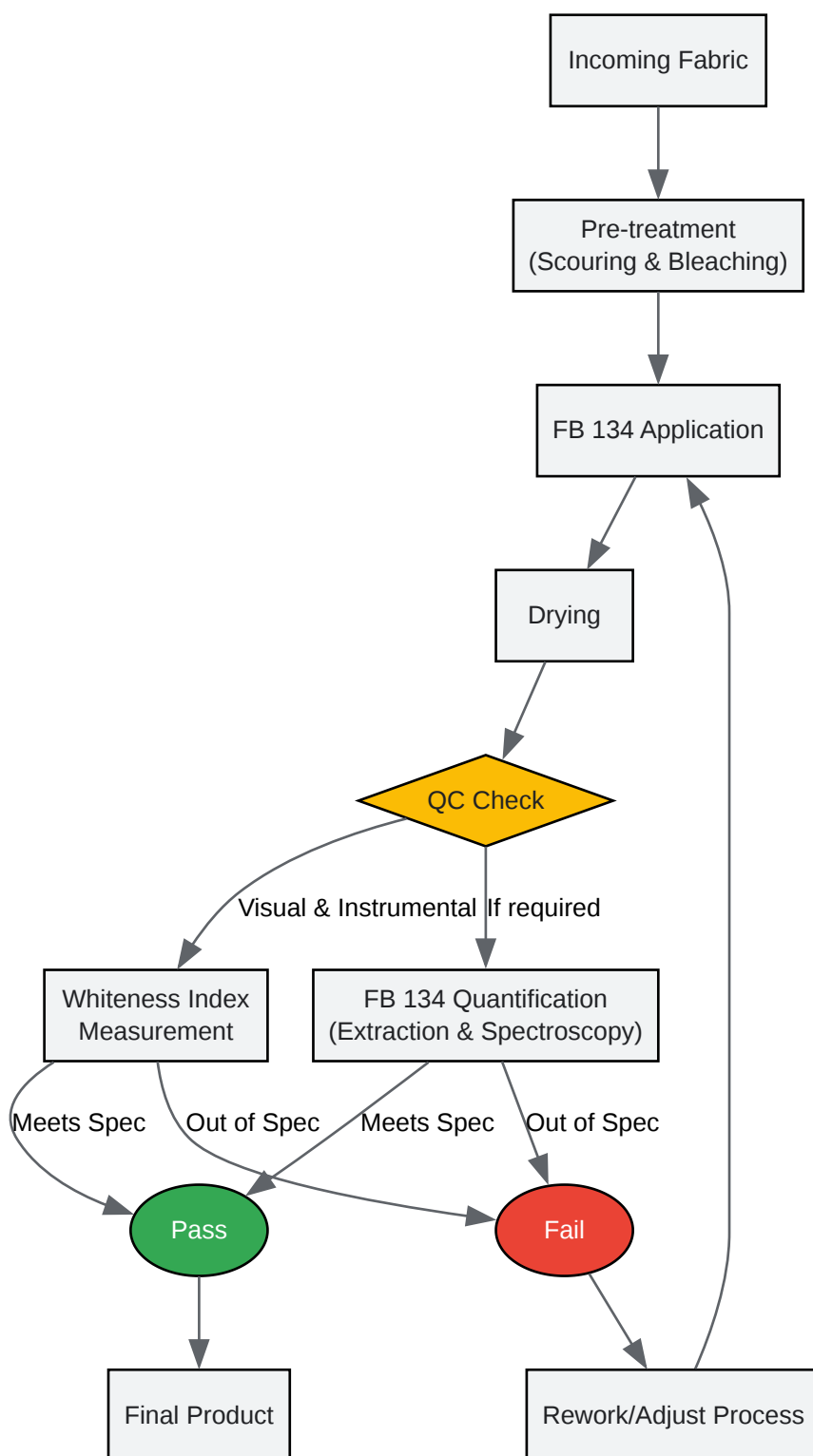
Procedure:

- Instrument Calibration:
 - Calibrate the spectrophotometer according to the manufacturer's instructions using a standard white tile.
- Sample Measurement:
 - Fold the fabric sample to ensure opacity.
 - Place the sample in the spectrophotometer's measurement port.
 - Measure the reflectance spectrum of the fabric.
- Calculation:

- The instrument's software will calculate the CIE Whiteness Index (WI) based on the measured tristimulus values (X, Y, Z) using the following formula:[8] $WI = Y + 800(x_n - x) + 1700(y_n - y)$ where Y, x, and y are the colorimetric values of the sample, and x_n and y_n are the chromaticity coordinates of a perfect diffuser under the D65 illuminant.[8][9]

Quality Control Workflow

A robust quality control workflow is essential to ensure the consistent and effective application of **Fluorescent Brightener 134**.



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Caption: Quality control workflow for FB 134 application.

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